

A Comparative Analysis of Amylase Kinetics on Maltopentaose Hydrate

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Compound of Interest

Compound Name: Maltopentaose hydrate

Cat. No.: B055260

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For researchers and professionals in drug development and enzyme kinetics, understanding the subtle differences in how various amylases process specific oligosaccharides is crucial. Maltopentaose, a linear oligosaccharide consisting of five α -1,4 linked glucose units, serves as a well-defined substrate for elucidating these enzymatic nuances, offering greater consistency than broader substrates like starch.^[1] This guide provides a comparative overview of the kinetic properties of different amylases on **Maltopentaose hydrate**, supported by experimental data and detailed methodologies.

Executive Summary of Kinetic Parameters

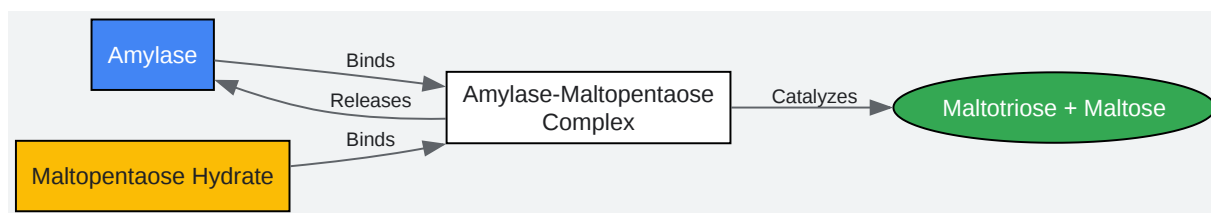
The following table summarizes the available kinetic data for different amylases. It is important to note that direct comparative studies on **Maltopentaose hydrate** are limited, and thus, data for other substrates are included for context, with the substrate clearly specified.

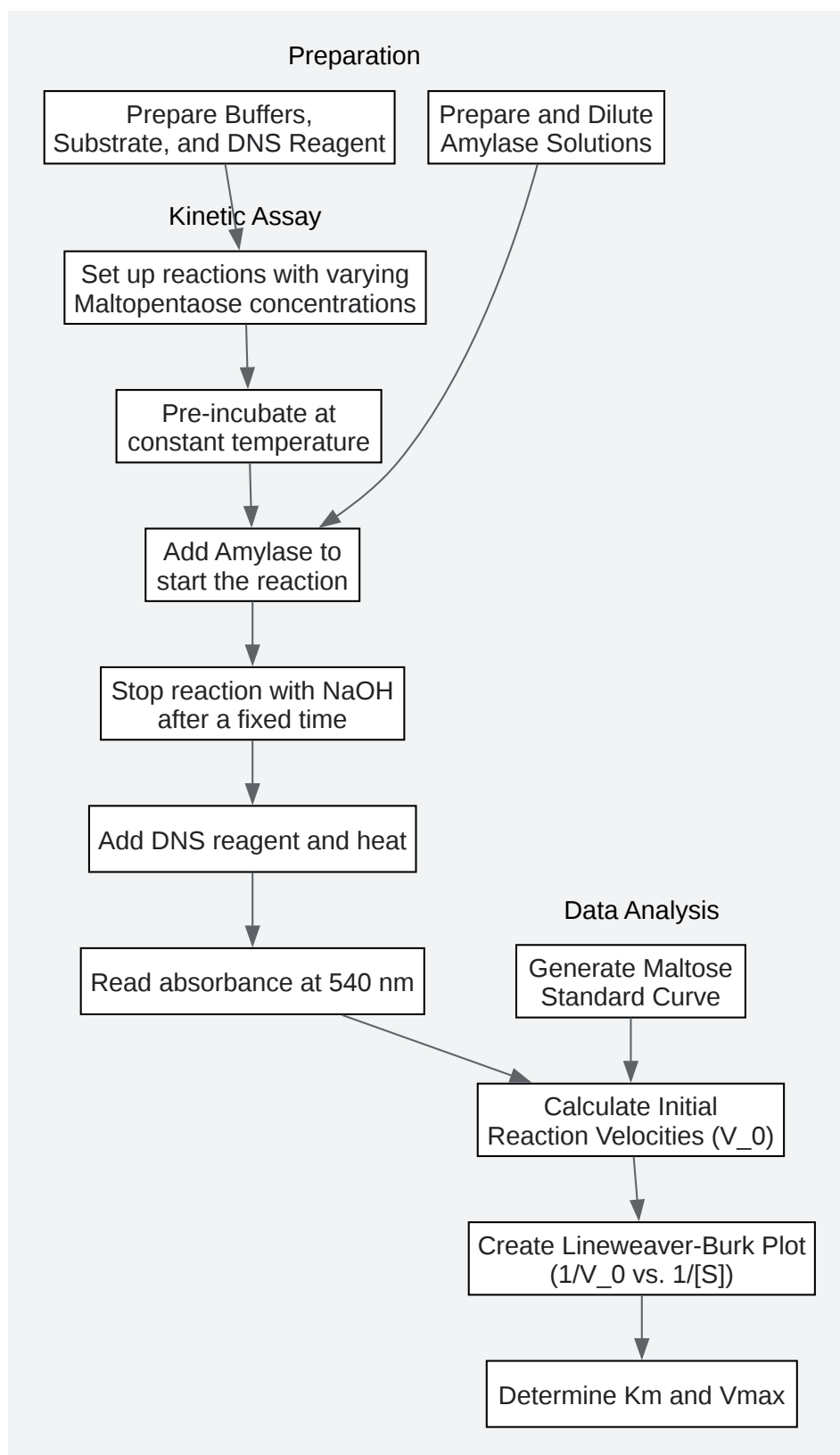
| Enzyme Source | Amylase Type | Substrate | K _m | V _{max} | k _{cat} | k _{cat} /K _m | Reference |
|------------------------------------|--------------|-------------------|----------------|---|------------------|----------------------------------|-----------|
| Unspecified | α-Amylase | Maltopen taose | 0.48 mmol/l | - | - | - | [2] |
| Bacillus amyloliqui efaciens | α-Amylase | Raw Starch | 10.6 mg/mL | 41.0 U/mg | - | - | [3] |
| Human Pancreas | α-Amylase | Maltopen taose | - | Hydrolyz ed faster than salivary | - | - | [4] |
| Human Saliva | α-Amylase | Maltopen taose | - | Hydrolyz ed slower than pancreati c | - | - | [4] |

K_m (Michaelis constant), V_{max} (maximum reaction velocity), k_{cat} (turnover number), k_{cat}/K_m (catalytic efficiency). Dashes indicate data not available in the cited sources.

Enzymatic Reaction Pathway

The hydrolysis of Maltopentaose by α-amylase involves the cleavage of internal α-1,4-glycosidic bonds. The primary products of this reaction are smaller oligosaccharides, such as maltotriose and maltose.





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References

- 1. researchgate.net [researchgate.net]
- 2. alpha-Amylase determination using maltopentaose as substrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Biochemical and Kinetic Characterization of the α -Amylase from *Bacillus amyloliquefaciens* JJC33M, AmyJ33, On Raw Starch [jscimedcentral.com]
- 4. Action of human pancreatic and salivary alpha-amylases on maltooligosaccharides: evaluation of kinetic parameters - PubMed [pubmed.ncbi.nlm.nih.gov]
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